

Essential Safety and Logistical Information for Handling Fortunellin

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Compound of Interest

Compound Name: *Fortunellin*

Cat. No.: *B1673558*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the flavonoid **Fortunellin**. It includes operational procedures and disposal plans to ensure laboratory safety and proper chemical management. While **Fortunellin** is not classified as a hazardous substance, adherence to good laboratory practices is crucial.

Physicochemical and Safety Data

While extensive quantitative toxicity data for **Fortunellin** is not readily available in public databases, existing safety information indicates a low hazard profile. One material safety data sheet explicitly states that **Fortunellin** is not a hazardous substance or mixture according to Regulation (EC) No 1272/2008.^[1] Research also suggests that **Fortunellin** exhibits little toxicity in mice.^{[2][3][4]}

Property	Value	Source
Chemical Name	Fortunellin	-
CAS Number	20633-93-6	[1]
Molecular Formula	C ₂₈ H ₃₂ O ₁₄	[1]
Molecular Weight	592.55 g/mol	[2]
Appearance	Data not available	-
Solubility	≥ 1 mg/mL in 10% DMSO/90% saline	[2]
GHS Classification	Not a hazardous substance or mixture	[1]
Occupational Exposure Limits	No data available	[1]
LD50/LC50	No data available	[5]

Personal Protective Equipment (PPE)

As a precautionary measure, standard laboratory PPE should be worn when handling **Fortunellin** to minimize exposure and ensure safety.

PPE	Specification
Hand Protection	Wear protective gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[1]
Eye Protection	Use safety glasses.[1]
Respiratory Protection	For operations that may generate dust, a mask or respirator tested and approved under standards such as NIOSH (US) or CEN (EU) is recommended.[1]
Skin and Body Protection	Wear suitable protective clothing appropriate for the quantity and activity level of the substance in the workplace.[1]

Operational and Disposal Plans

Handling and Storage

- Handling: Avoid the formation of dust when handling the solid form of **Fortunellin**.[\[1\]](#) Prevent contact with skin and eyes.[\[1\]](#)
- Storage: Store at -20°C and protect from light.[\[2\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, administer artificial respiration.[1]
Skin Contact	Wash the affected area thoroughly with soap and water.[1]
Eye Contact	Rinse eyes well with plenty of water for at least 15 minutes.[1]
Ingestion	Do not induce vomiting in an unconscious person. Rinse the mouth thoroughly with water. [1]
In all cases of significant exposure, consult a physician and show them the safety data sheet. [1]	

Spills and Accidental Release

In the event of a spill, use personal protective equipment and ensure adequate ventilation.[1]
Prevent the substance from entering drains, surface water, and ground water.[1]

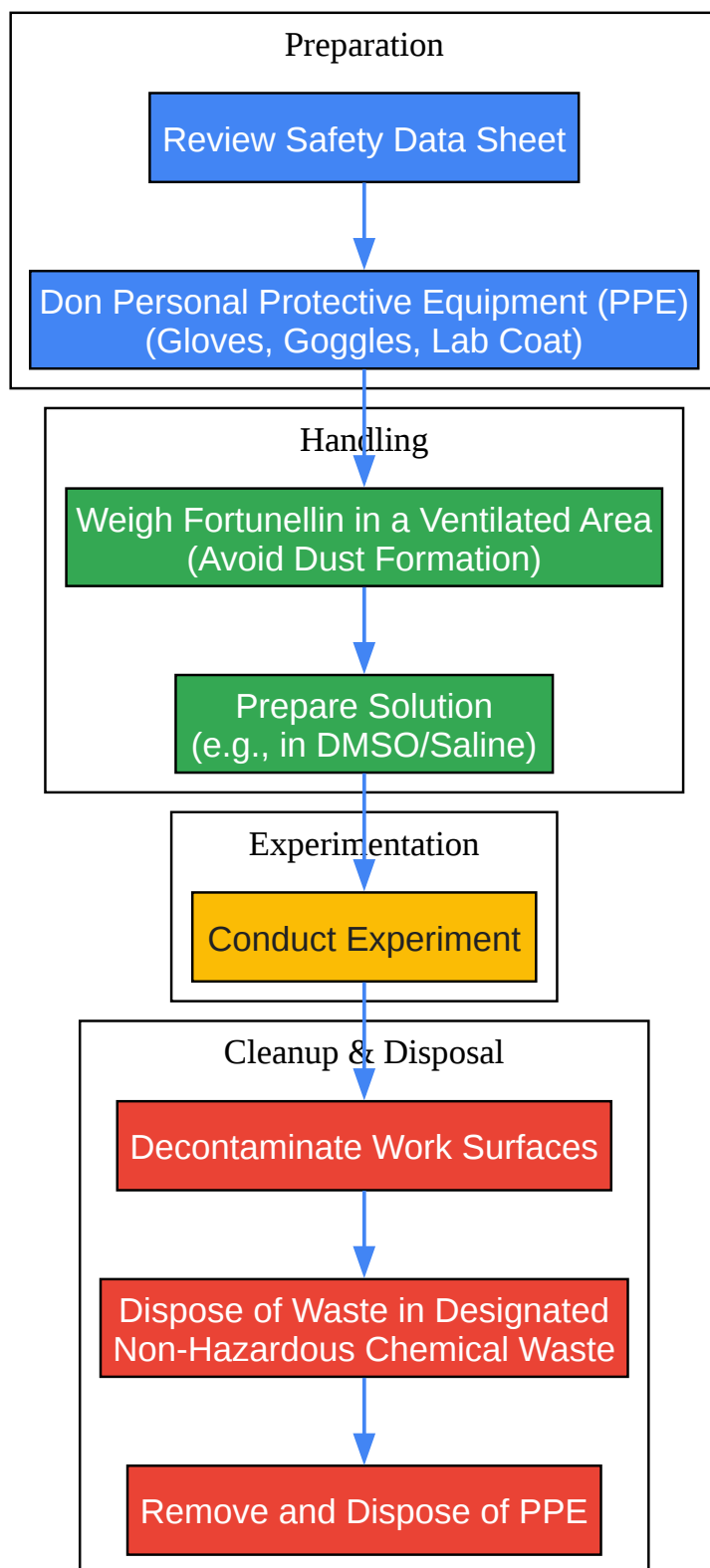
Disposal Plan

As **Fortunellin** is considered a non-hazardous chemical, disposal should follow standard laboratory procedures for non-hazardous waste.

- **Unused Material:** Unused **Fortunellin** that is not contaminated can be disposed of as non-hazardous chemical waste. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidelines. For research chemicals deemed non-hazardous, they can often be placed in designated containers for incineration.[6]
- **Contaminated Materials:** Any materials, such as gloves, wipes, or empty containers, that are contaminated with **Fortunellin** should be disposed of as chemical waste. Empty containers should be rinsed, with the rinseate collected as chemical waste, before being discarded.

- General Guidance: Do not dispose of **Fortunellin** down the drain or in the regular trash.[\[7\]](#)

Experimental Workflow for Safe Handling of Fortunellin



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Caption: Workflow for the safe handling of **Fortunellin**.

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